

Physical properties like melting point and boiling point of 2,5-Difluorobenzophenone

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Compound of Interest

Compound Name: 2,5-Difluorobenzophenone

Cat. No.: B1332100

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An In-depth Technical Guide to the Physical Properties of 2,5-Difluorobenzophenone

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the key physical characteristics of **2,5-Difluorobenzophenone**, outlines experimental protocols for their determination, and presents logical workflows for these procedures.

Core Physical Properties

2,5-Difluorobenzophenone is a fluorinated aromatic ketone that serves as a versatile intermediate in organic synthesis.^[1] Its physical state at ambient temperature is a light yellow to orange clear liquid.^[1] This indicates that its melting point is below standard room temperature.

Data Presentation

The known quantitative physical properties of **2,5-Difluorobenzophenone** are summarized in the table below for clear reference and comparison.

| Property | Value | Conditions |
|-------------------|-------------------------------------|-------------|
| Molecular Formula | <chem>C13H8F2O</chem> | |
| Molecular Weight | 218.20 g/mol | |
| Boiling Point | 123 °C | at 0.3 mmHg |
| Physical State | Liquid | at 20 °C |
| Appearance | Light yellow to orange clear liquid | |
| Density | 1.27 g/cm³ | |
| Refractive Index | 1.57 | at 20 °C |
| CAS Number | 85068-36-6 | |

Experimental Protocols

Accurate determination of physical properties is crucial for the synthesis, purification, and application of chemical compounds. The following sections detail the methodologies for measuring the boiling point of **2,5-Difluorobenzophenone**. As it is a liquid at room temperature, a standard melting point determination is not applicable; instead, a freezing point determination would be analogous.

Boiling Point Determination (Micro-Scale by Capillary Method)

Given the reduced pressure at which the boiling point is reported (123 °C at 0.3 mmHg), a vacuum distillation setup is the most appropriate method for verification. However, a simple and effective method for determining the boiling point at atmospheric pressure or under controlled reduced pressure is the capillary method.

Objective: To determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric or set pressure.

Materials:

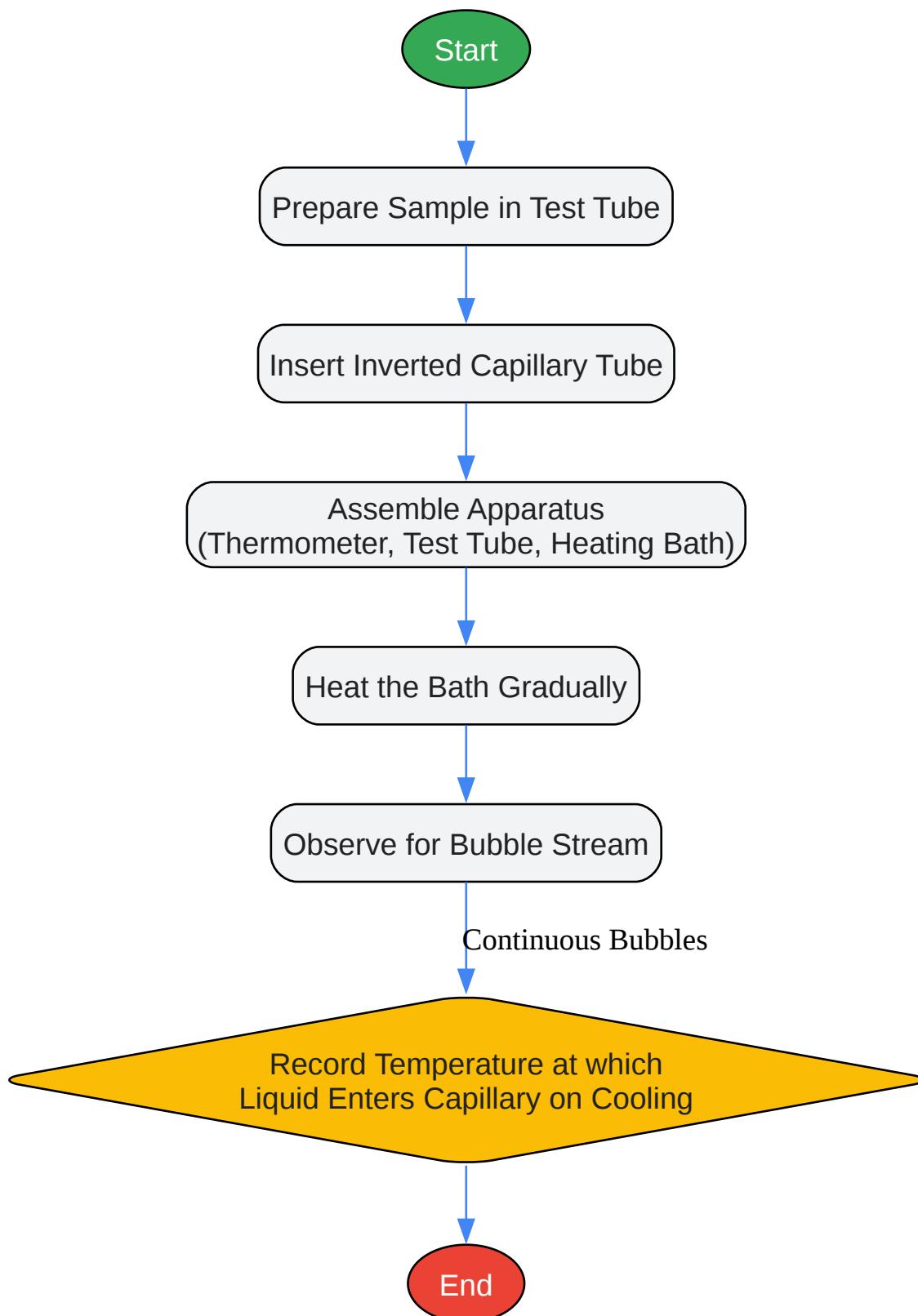
- Sample of **2,5-Difluorobenzophenone**
- Thiele tube or other heating bath (e.g., oil bath on a hot plate)
- High-temperature thermometer
- Capillary tubes (one end sealed)
- Small diameter test tube
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Sample Preparation: Add a small amount (a few milliliters) of **2,5-Difluorobenzophenone** to the small test tube.
- Capillary Insertion: Place a capillary tube with the sealed end pointing upwards into the test tube containing the liquid.
- Apparatus Setup: Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the setup in a heating bath. Heat the bath gradually.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Equilibrium Point: The boiling point is the temperature at which the stream of bubbles is continuous and rapid. For a more precise measurement, the heating can be stopped when a steady stream of bubbles is observed. The temperature at which the liquid just begins to enter the capillary tube upon cooling is the boiling point.

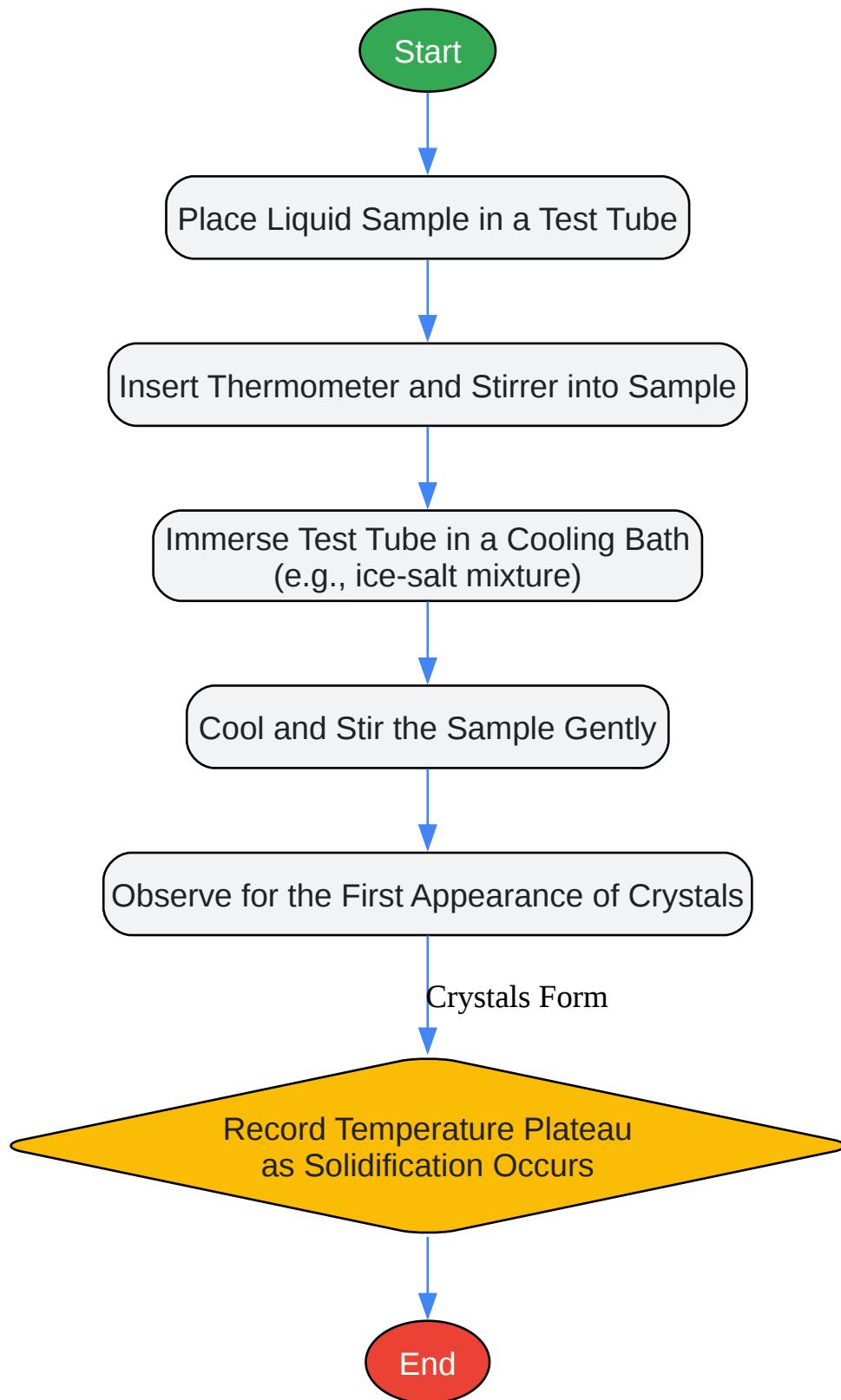
Mandatory Visualizations

To illustrate the logical flow of the experimental procedures, the following diagrams are provided in the DOT language for Graphviz.

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Caption: Workflow for Boiling Point Determination.

As **2,5-Difluorobenzophenone** is a liquid at room temperature, a workflow for determining its freezing point (the equivalent of a melting point for a liquid) is presented below.



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Caption: Workflow for Freezing Point Determination.

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References

- 1. chemimpex.com [chemimpex.com]
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